

Application of Enigmol in the Study of Androgen-Insensitive Prostate Cancer

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Compound of Interest

Compound Name: *Enigmol*

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Introduction

Enigmol, a synthetic analog of sphingosine, has emerged as a promising agent in the investigation of androgen-insensitive prostate cancer (AIPC). Unlike natural sphingoid bases, **Enigmol** is resistant to phosphorylation by sphingosine kinases and is only slowly N-acylated, leading to greater persistence within the cell.^{[1][2]} This characteristic allows for a more sustained impact on cellular signaling pathways implicated in cancer progression. This document provides a comprehensive overview of the application of **Enigmol** in AIPC research, with a focus on the androgen-insensitive prostate cancer cell lines DU145 and PC-3. It includes a summary of its biological effects, detailed experimental protocols, and visualizations of the key signaling pathways involved.

Mechanism of Action and Biological Effects

Enigmol exerts its anti-cancer effects through the modulation of critical signaling pathways that are often dysregulated in prostate cancer. The primary mechanism identified is the normalization of β -catenin signaling.^{[1][2]} In many cancer cells, including androgen-insensitive prostate cancer, there is an aberrant accumulation of β -catenin in the cytoplasm and nucleus,

leading to the activation of target genes involved in cell proliferation and survival. **Enigmol** promotes the turnover of β -catenin, thereby reducing its oncogenic signaling.[\[1\]](#)

Studies have demonstrated that **Enigmol** is cytotoxic to a broad range of cancer cell lines, including the androgen-insensitive prostate cancer cell lines DU145 and PC-3.[\[1\]](#)[\[2\]](#) In vivo studies using nude mouse xenograft models have further confirmed its anti-tumor efficacy, showing significant suppression of tumor growth for both DU145 and PC-3 xenografts.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative data from in vivo studies investigating the efficacy of **Enigmol** in androgen-insensitive prostate cancer models.

Table 1: In Vivo Efficacy of **Enigmol** in DU145 Xenograft Model

Treatment Group	Dosage	Administration Route	Tumor Volume Reduction vs. Control	Reference
Enigmol	8 mg/kg/day	Intraperitoneal	~50%	[1]

Table 2: In Vivo Efficacy of **Enigmol** in PC-3 Xenograft Model

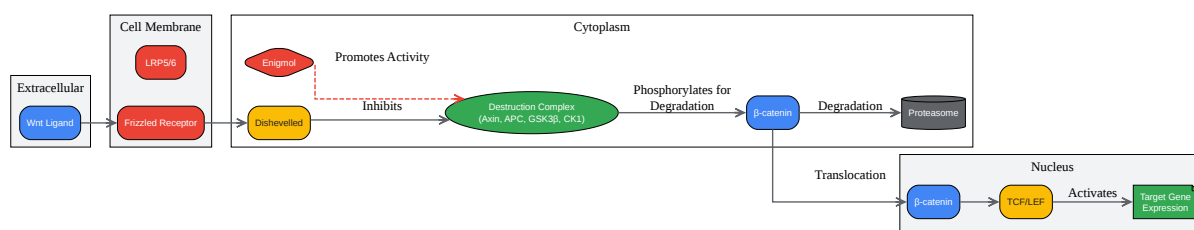
Treatment Group	Dosage	Administration Route	Tumor Volume Reduction vs. Control	Reference
Enigmol	10 mg/kg/day	Oral Gavage	~50%	[1]

Note: Specific IC50 values for **Enigmol** on DU145 and PC-3 cells and quantitative western blot data for β -catenin reduction were not available in the reviewed literature. The provided data is based on reported tumor growth suppression in xenograft models.

Key Signaling Pathways

Wnt/ β -Catenin Signaling Pathway

Enigmol's primary mode of action involves the disruption of the Wnt/ β -catenin signaling pathway. The following diagram illustrates the canonical Wnt pathway and the proposed point of intervention by **Enigmol**.

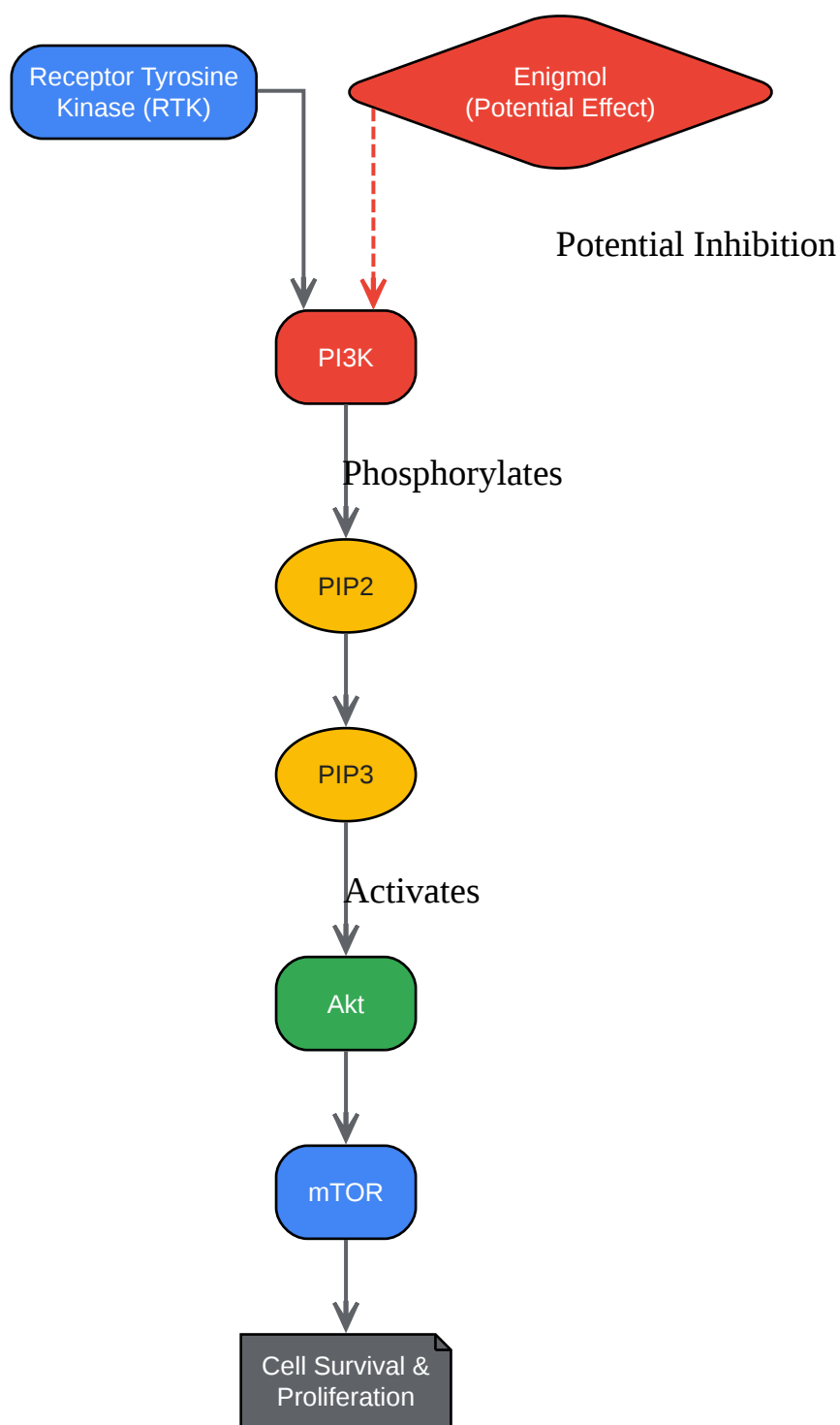


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Caption: **Enigmol** promotes the activity of the destruction complex, leading to β -catenin degradation.

PI3K/Akt Signaling Pathway (Potential Involvement)

The PI3K/Akt pathway is a critical survival pathway often upregulated in androgen-insensitive prostate cancer. While direct studies on **Enigmol**'s effect are limited, sphingolipids are known to modulate this pathway. Its inhibition is a key therapeutic strategy.

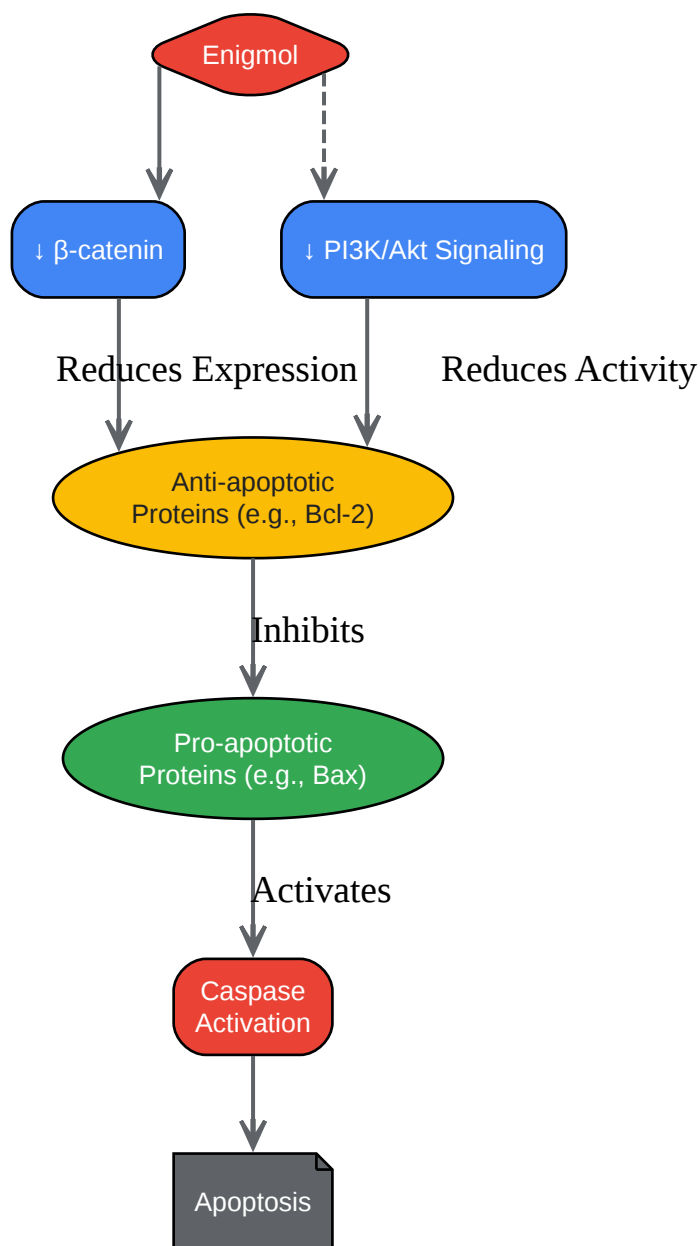


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Caption: Potential inhibition of the PI3K/Akt pathway by **Enigmol** could reduce cell survival.

Apoptosis Pathway (Potential Involvement)

By promoting the degradation of pro-survival factors like β -catenin and potentially inhibiting the PI3K/Akt pathway, **Enigmol** may indirectly lead to the activation of the apoptotic cascade.



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Caption: **Enigmol** may indirectly induce apoptosis by downregulating pro-survival signals.

Experimental Protocols

The following are detailed protocols for key experiments used to study the effects of **Enigmol** on androgen-insensitive prostate cancer cells.

Cell Viability Assay (WST-1)

This protocol is for determining the cytotoxic effects of **Enigmol** on DU145 and PC-3 cells.

Materials:

- DU145 or PC-3 cells
- RPMI-1640 medium with 10% FBS
- 96-well plates
- **Enigmol** stock solution
- WST-1 reagent
- Microplate reader

Procedure:

- Seed DU145 or PC-3 cells in a 96-well plate at a density of 5×10^3 cells/well in 100 μ L of complete medium.
- Incubate the plate for 24 hours at 37°C in a humidified 5% CO₂ incubator.
- Prepare serial dilutions of **Enigmol** in complete medium.
- Remove the medium from the wells and add 100 μ L of the **Enigmol** dilutions to the respective wells. Include a vehicle control (medium with the same concentration of solvent used for **Enigmol**).
- Incubate the cells with **Enigmol** for 24, 48, or 72 hours.
- Add 10 μ L of WST-1 reagent to each well.
- Incubate the plate for 1-4 hours at 37°C.

- Measure the absorbance at 450 nm using a microplate reader. The reference wavelength should be >600 nm.
- Calculate the percentage of cell viability relative to the vehicle control.

Western Blot Analysis for β -catenin

This protocol is for detecting changes in β -catenin protein levels following **Enigmol** treatment.

Materials:

- DU145 or PC-3 cells
- 6-well plates
- **Enigmol**
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels
- PVDF membrane
- Primary antibodies: anti- β -catenin and anti- β -actin (loading control)
- HRP-conjugated secondary antibody
- ECL detection reagent
- Chemiluminescence imaging system

Procedure:

- Seed DU145 or PC-3 cells in 6-well plates and grow to 70-80% confluency.
- Treat the cells with the desired concentration of **Enigmol** or vehicle control for the specified time (e.g., 6, 12, 24 hours).

- Wash the cells with ice-cold PBS and lyse them with RIPA buffer.
- Centrifuge the lysates at 14,000 rpm for 15 minutes at 4°C to pellet cell debris.
- Determine the protein concentration of the supernatant using a BCA assay.
- Denature 20-30 µg of protein from each sample by boiling in Laemmli sample buffer.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
- Incubate the membrane with the primary anti-β-catenin antibody overnight at 4°C.
- Wash the membrane with TBST and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again and detect the protein bands using an ECL reagent and an imaging system.
- Strip the membrane and re-probe with an anti-β-actin antibody as a loading control.

In Vivo Xenograft Model

This protocol describes the establishment of a subcutaneous xenograft model using DU145 or PC-3 cells in nude mice to evaluate the anti-tumor efficacy of **Enigmol**.

Materials:

- Athymic nude mice (e.g., BALB/c nu/nu), 4-6 weeks old
- DU145 or PC-3 cells
- Matrigel (optional)
- **Enigmol**
- Vehicle control (e.g., olive oil)

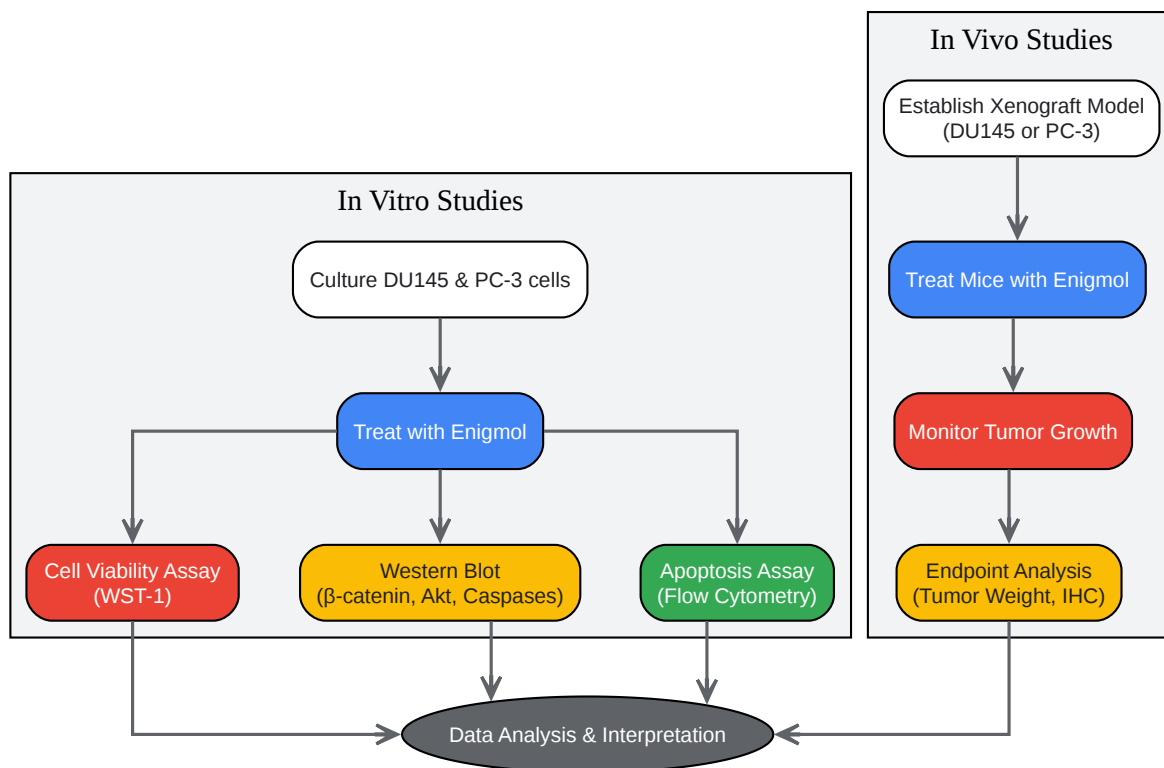
- Calipers for tumor measurement

Procedure:

- Harvest DU145 or PC-3 cells and resuspend them in sterile PBS or a mixture of PBS and Matrigel.
- Subcutaneously inject $1-5 \times 10^6$ cells in a volume of 100-200 μL into the flank of each mouse.
- Monitor the mice for tumor formation.
- Once the tumors reach a palpable size (e.g., 50-100 mm^3), randomize the mice into treatment and control groups.
- Administer **Enigmol** (e.g., 8-10 mg/kg/day) or vehicle control to the respective groups via the desired route (intraperitoneal or oral gavage).
- Measure the tumor dimensions with calipers 2-3 times per week and calculate the tumor volume using the formula: $(\text{Length} \times \text{Width}^2)/2$.
- Monitor the body weight and overall health of the mice throughout the study.
- At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., weight measurement, immunohistochemistry).

Experimental Workflow Diagram

The following diagram outlines the general workflow for studying the effects of **Enigmol** on androgen-insensitive prostate cancer.



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- 2. Reduced pim-1 expression increases chemotherapeutic drug sensitivity in human androgen-independent prostate cancer cells by inducing apoptosis - PMC [pmc.ncbi.nlm.nih.gov]

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